

Physicochemical Characteristics of Fenoprofen Calcium Powder: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Fenoprofen calcium*

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Introduction

Fenoprofen, a non-steroidal anti-inflammatory drug (NSAID) belonging to the propionic acid class, is utilized for its analgesic and anti-inflammatory properties. The calcium salt of fenoprofen, particularly in its dihydrate form, is a common active pharmaceutical ingredient (API). A thorough understanding of its physicochemical characteristics is paramount for formulation development, quality control, and ensuring therapeutic efficacy. This guide provides a comprehensive overview of the core physicochemical properties of **fenoprofen calcium** powder, detailing experimental methodologies and presenting quantitative data in a structured format.

General Properties

Fenoprofen calcium is typically supplied as a white or off-white crystalline powder.^[1] It is odorless and exists as a stable dihydrate under ambient conditions.

Solubility Profile

Fenoprofen calcium is classified as slightly soluble in water.^[2] Its solubility in various organic solvents has been investigated to support formulation and analytical method development.

Table 1: Solubility of **Fenoprofen Calcium** in Various Solvents

Solvent	Solubility	Reference
Water	Slightly soluble	[2]
Dimethyl Sulfoxide (DMSO)	Approximately 33 mg/mL	[3][4]
Dimethylformamide (DMF)	Approximately 33 mg/mL	[3][4]
Ethanol	Soluble	[5]
Methanol	Soluble	[5]
Chloroform	Insoluble	[5]
Acetone	Insoluble	[5]
DMSO:PBS (pH 7.2) (1:8)	Approximately 0.11 mg/mL	[3]

Experimental Protocol: Qualitative Solubility Determination

A qualitative assessment of solubility can be performed as follows[5]:

- Accurately weigh 1 mg of **fenoprofen calcium** powder.
- Transfer the powder to a test tube.
- Add 1 mL of the desired solvent (e.g., methanol, ethanol, DMSO, chloroform, acetone) to the test tube.
- Agitate the mixture and visually observe for dissolution.

Thermal Analysis

Thermal analysis techniques, including Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), are crucial for understanding the thermal behavior of **fenoprofen calcium**, particularly its dehydration and melting processes.

Differential Scanning Calorimetry (DSC)

DSC studies on **fenoprofen calcium** dihydrate reveal an endothermic event corresponding to the loss of water of crystallization.^[6] One study identified an endothermic peak with a maximum at 89°C, attributed to the dehydration process leading to the formation of a liquid crystal phase.^[6] It is important to note that the melting point of fenoprofen (the free acid) is reported to be in the range of 168-171°C, and this should not be confused with the thermal events of the calcium salt.^{[5][7]}

Thermogravimetric Analysis (TGA)

TGA is employed to quantify the loss of water upon heating. Studies have shown that the dehydration of **fenoprofen calcium** dihydrate is a key thermal event.^{[8][9]}

Experimental Protocol: Thermal Analysis (General)

While specific parameters can vary, a general approach for thermal analysis is as follows^[10] [\[11\]](#):

- Sample Preparation: Accurately weigh a small amount of **fenoprofen calcium** powder (typically 2-5 mg) into an aluminum pan.
- Instrumentation: Utilize a calibrated Differential Scanning Calorimeter or Thermogravimetric Analyzer.
- DSC Method:
 - Heat the sample under a nitrogen purge (e.g., 50 mL/min).
 - Employ a linear heating rate (e.g., 10°C/min).
 - Scan a temperature range appropriate to observe dehydration and potential melting events (e.g., 20°C to 240°C).
- TGA Method:
 - Heat the sample under a nitrogen purge.
 - Employ a linear heating rate.

- Monitor the percentage of weight loss as a function of temperature.

Crystallography and Polymorphism

The crystalline state of an API significantly influences its physical properties. **Fenoprofen calcium** dihydrate has been characterized by X-ray powder diffraction (XRPD).

Crystal Structure

Fenoprofen calcium dihydrate crystallizes in the monoclinic P21/n space group.[\[12\]](#)[\[13\]](#) The unit cell parameters at room temperature have been determined as:

- $a = 19.018 \text{ \AA}$
- $b = 7.738 \text{ \AA}$
- $c = 19.472 \text{ \AA}$
- $\beta = 91.66^\circ$

X-ray Powder Diffraction (XRPD)

The XRPD pattern of **fenoprofen calcium** dihydrate shows characteristic diffraction peaks that can be used for its identification and characterization.

Experimental Protocol: X-ray Powder Diffraction (XRPD)

A general procedure for obtaining an XRPD pattern is as follows[\[12\]](#)[\[14\]](#):

- Sample Preparation: The **fenoprofen calcium** powder is gently packed into a sample holder.
- Instrumentation: A powder X-ray diffractometer with a copper X-ray source (Cu K α radiation) is commonly used.
- Data Collection:
 - The sample is scanned over a specific 2θ range (e.g., 5° to 40°).
 - The step size and scan speed are set to ensure good data quality.

- Data Analysis: The resulting diffractogram is analyzed for peak positions (2θ) and their relative intensities.

Particle Size Distribution

The particle size of an API powder can affect its flowability, dissolution rate, and bioavailability. Laser diffraction is a common technique for determining particle size distribution.

Experimental Protocol: Particle Size Analysis by Laser Diffraction

The following outlines a general methodology for particle size analysis using laser diffraction[15][16][17]:

- Dispersion:
 - Wet Dispersion: Disperse the **fenoprofen calcium** powder in a suitable liquid dispersant in which it is insoluble. Sonication may be used to break up agglomerates.
 - Dry Dispersion: Disperse the powder in a stream of air.
- Instrumentation: Utilize a laser diffraction particle size analyzer.
- Measurement: The dispersed sample is passed through a laser beam. The instrument measures the angular distribution of the scattered light.
- Data Analysis: An appropriate optical model (e.g., Mie theory) is used to calculate the particle size distribution from the scattered light pattern. The results are typically reported as volume-based distributions (e.g., D10, D50, D90).

Stability

The stability of **fenoprofen calcium** powder is a critical parameter that can be affected by factors such as temperature and humidity.

Studies have shown that the dihydrate form is stable under ambient conditions. However, at elevated temperatures and high relative humidity (e.g., 40°C and 75% RH), the amorphous or liquid crystalline form can convert back to the crystalline dihydrate.[6]

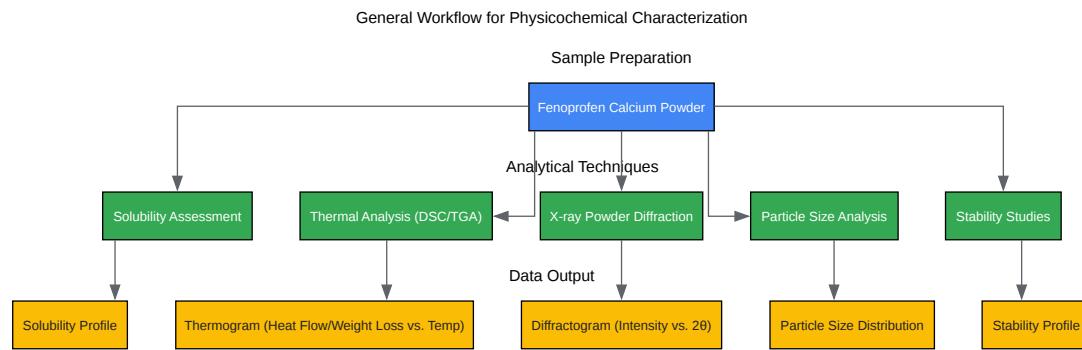
Experimental Protocol: Stability Studies

A typical stability study protocol involves[5][18]:

- Sample Storage: Store the **fenoprofen calcium** powder under controlled conditions of temperature and relative humidity (e.g., as per ICH guidelines).
- Time Points: Withdraw samples at predetermined time intervals (e.g., 0, 1, 3, 6 months).
- Analysis: Analyze the withdrawn samples for various parameters, including:
 - Appearance
 - Assay and related substances (using a stability-indicating method like HPLC)
 - Water content
 - Crystal form (by XRPD)
 - Dissolution (if in a formulated product)

Visualization of Experimental Workflows

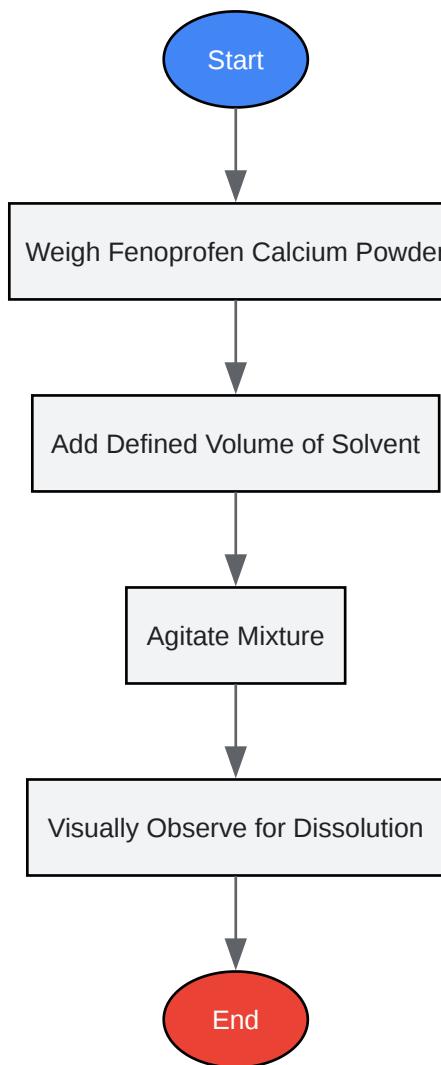
The following diagrams illustrate the general workflows for the key physicochemical characterization experiments described in this guide.



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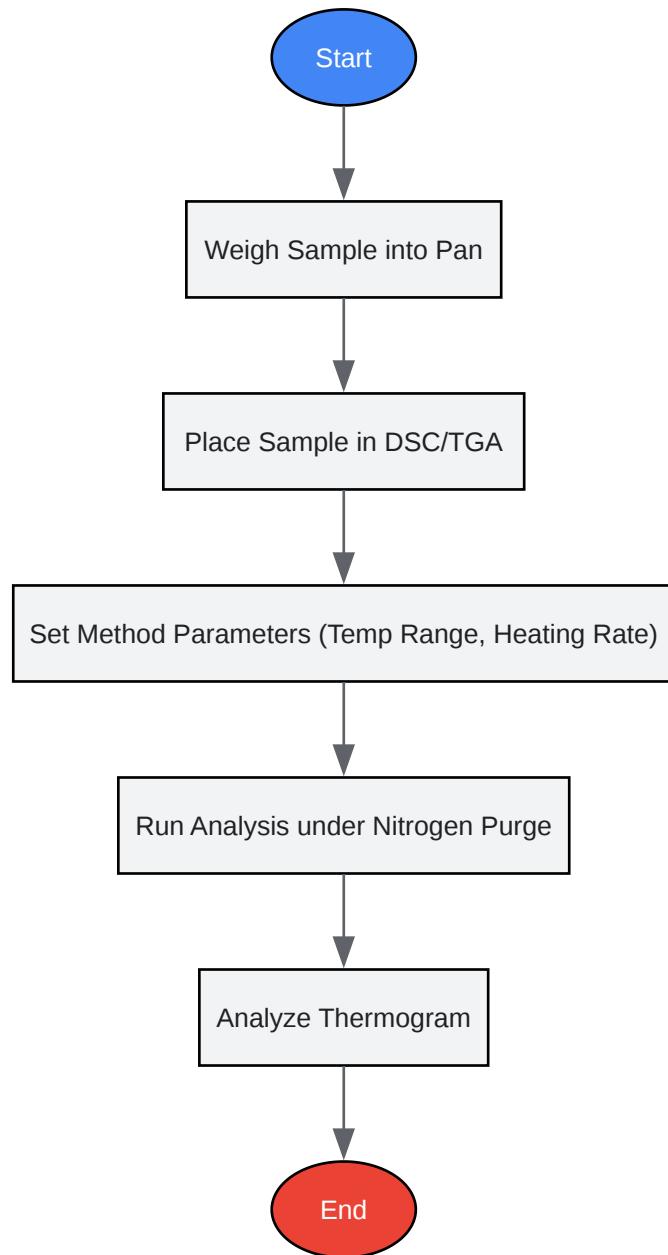
Caption: General workflow for physicochemical characterization.

Experimental Protocol for Solubility Determination

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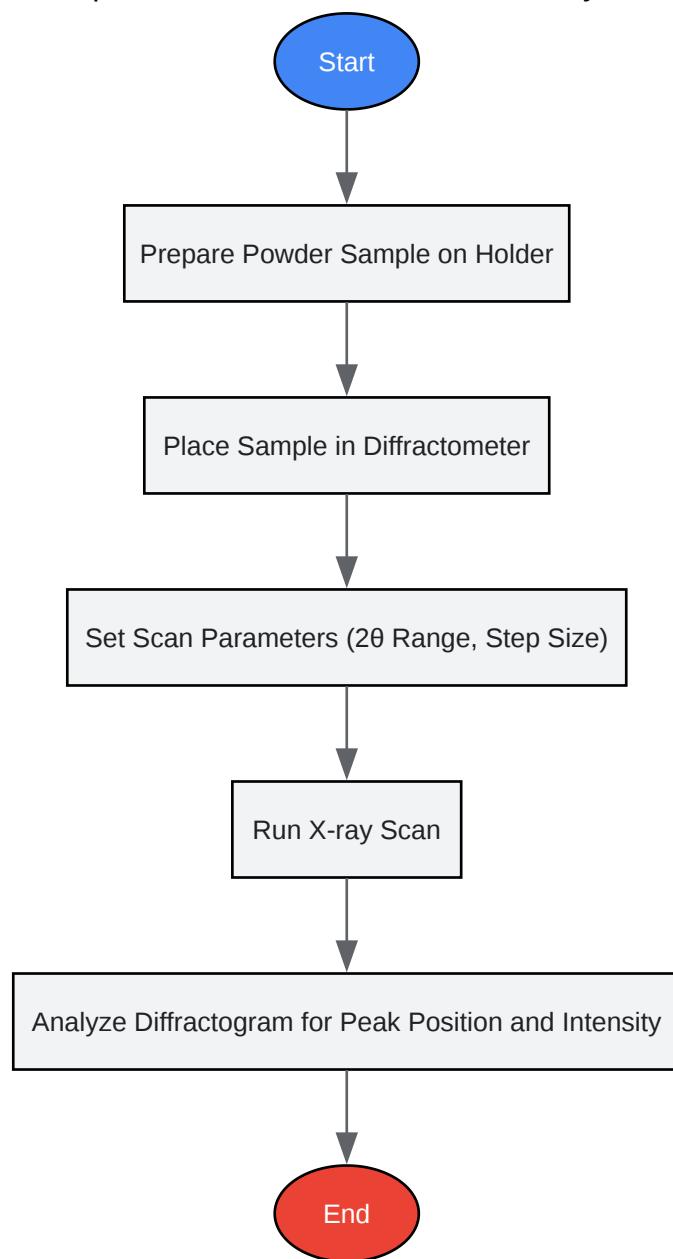
Caption: Protocol for qualitative solubility determination.

Experimental Protocol for Thermal Analysis (DSC/TGA)

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Caption: Protocol for DSC/TGA thermal analysis.

Experimental Protocol for XRPD Analysis

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